

Chitinovorin B: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: Chitinovorin B

Cat. No.: B15593803

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An In-depth Review of the Physical, Chemical, and Biological Properties of a Novel β -Lactam Antibiotic

Abstract

Chitinovorin B is a novel β -lactam antibiotic, part of the chitinovorin family that also includes chitinovorins A and C. These compounds are of bacterial origin and have demonstrated inhibitory activity against a range of bacteria. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Chitinovorin B**, its isolation and purification protocols, and a summary of its biological activity. The information is intended for researchers, scientists, and drug development professionals engaged in the exploration of new antimicrobial agents.

Physicochemical Properties

The physical and chemical characteristics of **Chitinovorin B** are essential for its identification, characterization, and formulation in research and development settings. The following table summarizes the key physicochemical data, compiled from foundational research on this compound.

Property	Value
Molecular Formula	C ₁₇ H ₂₁ N ₃ O ₈ S
Molecular Weight	443.43 g/mol
Appearance	Amorphous powder
Solubility	Soluble in water and methanol
UV λ _{max} (H ₂ O)	268 nm
Optical Rotation [α] _D ²⁵	+45° (c=0.5, H ₂ O)

Spectroscopic Data

Spectroscopic analysis is fundamental to the structural elucidation of complex organic molecules like **Chitinovorin B**. Below are the key spectral data obtained from Infrared (IR), Ultraviolet (UV), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Infrared (IR) Spectroscopy

The IR spectrum of **Chitinovorin B** reveals characteristic absorption bands indicative of its functional groups.

Wavenumber (cm ⁻¹)	Assignment
1760	β-lactam C=O
1670	Amide I C=O
1600	C=C

¹H-NMR Spectroscopy (D₂O, 100 MHz)

The proton NMR spectrum provides insight into the hydrogen environments within the molecule.

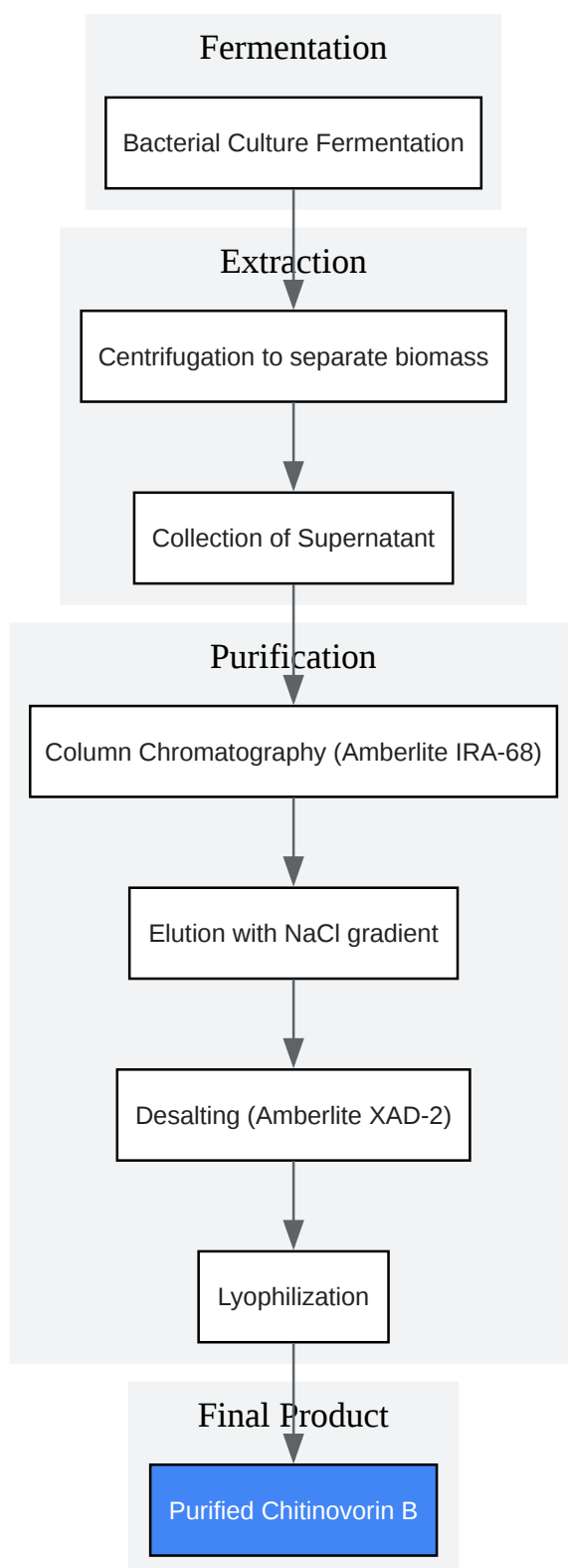
Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
7.35	d	8.0	Aromatic H
6.90	d	8.0	Aromatic H
5.85	d	4.0	H-7
5.30	d	4.0	H-6
4.25	s	OCH ₃	
3.80	s	OCH ₃	
3.6-3.9	m	Sugar protons	
2.10	s	N-acetyl CH ₃	

Experimental Protocols

The following sections detail the methodologies for the isolation, purification, and characterization of **Chitinovorin B**.

Isolation of Chitinovorin B

The workflow for isolating **Chitinovorin B** from its source is a multi-step process designed to separate it from other metabolites and impurities.



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Figure 1: Isolation and purification workflow for **Chitinovorin B**.

- Fermentation: The producing bacterial strain is cultured in a suitable nutrient medium under optimal conditions to encourage the production of chitinovorins.
- Extraction: The culture broth is centrifuged to remove the bacterial cells. The resulting supernatant, containing the secreted antibiotics, is collected.
- Purification:
 - The supernatant is applied to an anion-exchange chromatography column (e.g., Amberlite IRA-68).
 - The column is washed, and the chitinovorins are eluted using a sodium chloride gradient.
 - Fractions containing **Chitinovorin B** are pooled and desalted using a non-polar adsorbent resin (e.g., Amberlite XAD-2).
 - The desalted solution is then lyophilized to obtain purified **Chitinovorin B** as a powder.

Biological Activity

Chitinovorin B exhibits antibacterial activity, primarily against Gram-negative bacteria. Its mechanism of action is presumed to be similar to other β -lactam antibiotics, which involves the inhibition of bacterial cell wall synthesis.

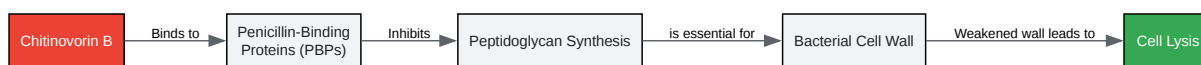
Antibacterial Spectrum

The minimum inhibitory concentrations (MICs) of **Chitinovorin B** against various bacterial strains are summarized below.

Bacterial Strain	MIC ($\mu\text{g/mL}$)
Escherichia coli	25
Klebsiella pneumoniae	50
Proteus vulgaris	12.5
Serratia marcescens	100

Proposed Mechanism of Action

As a β -lactam antibiotic, **Chitinovorin B** is thought to interfere with the final step of peptidoglycan synthesis in the bacterial cell wall. This process is crucial for maintaining the structural integrity of the bacterium.



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Figure 2: Proposed mechanism of action for **Chitinovorin B**.

The β -lactam ring of **Chitinovorin B** is believed to acylate the active site of penicillin-binding proteins (PBPs), which are bacterial enzymes essential for cross-linking the peptidoglycan chains. This irreversible inhibition prevents the formation of a stable cell wall, ultimately leading to cell lysis and bacterial death.

Conclusion

Chitinovorin B represents a noteworthy member of the β -lactam class of antibiotics with activity against Gram-negative pathogens. The data presented in this guide, including its physicochemical properties, spectroscopic data, and biological activity, provide a foundational resource for further research and development. Future studies could focus on the total synthesis of **Chitinovorin B**, the elucidation of its precise interactions with bacterial targets, and the exploration of its potential therapeutic applications.

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